

Application Notes and Protocols: Synthesis of Dihydrolinalool by Catalytic Hydrogenation of Linalool

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dihydrolinalool*

Cat. No.: *B102403*

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Abstract

This document provides detailed application notes and protocols for the synthesis of **dihydrolinalool** through the catalytic hydrogenation of linalool. **Dihydrolinalool**, a valuable fragrance and flavor compound, is synthesized by the selective hydrogenation of the double bond in the linalool molecule. This process requires careful selection of catalysts and optimization of reaction conditions to achieve high yield and selectivity. The following sections detail the experimental procedures, present key quantitative data, and illustrate the experimental workflow.

Introduction

Linalool is a naturally occurring terpene alcohol found in many flowers and spice plants. Its catalytic hydrogenation to **dihydrolinalool** is a significant transformation in the fragrance industry, yielding a product with a distinct floral and woody scent. The reaction involves the addition of hydrogen across a carbon-carbon double bond in the presence of a catalyst. The choice of catalyst and reaction parameters is crucial to selectively hydrogenate the olefinic bond without affecting the tertiary alcohol group.

Reaction and Mechanism

The overall reaction is as follows:



The mechanism involves the adsorption of linalool and hydrogen onto the surface of the catalyst. The catalyst facilitates the cleavage of the H-H bond and the subsequent addition of hydrogen atoms to the carbon atoms of the double bond, resulting in the formation of **dihydrolinalool**.

Quantitative Data Summary

The following tables summarize the quantitative data from various catalytic systems for the hydrogenation of linalool to **dihydrolinalool**.

Table 1: Comparison of Different Catalysts for Linalool Hydrogenation[1]

Catalyst	Catalyst Loading (% of reactant)	Temperature (°C)	Pressure (MPa)	Solvent	Conversion Rate (%)	Selectivity to Dihydrolinalool (%)
NiB	0.1 - 1	0 - 150	0.1 - 10.0	Alcohol	~100	≥ 98
Raney Ni	0.1 - 1	0 - 150	0.1 - 10.0	Alcohol	~100	≥ 98
Passivated Ni	0.1 - 1	0 - 150	0.1 - 10.0	Alcohol	~100	≥ 98
5% Pd/C	0.01 - 0.3	25 - 120	0.1 - 5.0	95% Ethanol	98	100

Table 2: Specific Experimental Conditions and Results[1]

Catalyst	Reactant	Solvent	Catalyst Amount	Temperature (°C)	Reaction Time	Product Content (%)
Not specified	10g Linalool	10ml 95% Ethanol	Not specified	85	4 hours	94
5% Pd/C	1.0g Linalool	5ml 95% Ethanol	0.003g	50	Until H ₂ uptake ceases	Not specified

Experimental Protocols

This section provides detailed methodologies for the catalytic hydrogenation of linalool.

General Procedure using Nickel-based Catalysts (NiB, Raney Ni, Passivated Ni)[1]

Materials:

- Linalool
- Alcohol solvent (e.g., ethanol, methanol)
- Catalyst (NiB, Raney Ni, or Passivated Ni)
- High-pressure reactor (autoclave)
- Hydrogen gas source
- Filtration apparatus
- Rotary evaporator

Procedure:

- Charge the high-pressure reactor with linalool and the alcohol solvent.

- Carefully add the selected nickel-based catalyst to the reactor. The catalyst loading should be between 0.1% and 1% of the mass of linalool.[1]
- Seal the reactor and purge it with hydrogen gas to remove any air.
- Pressurize the reactor with hydrogen to the desired pressure (0.1 - 10.0 MPa).[1]
- Heat the reactor to the desired temperature (0 - 150 °C) while stirring the reaction mixture.
- Monitor the reaction progress by observing the hydrogen uptake. The reaction is considered complete when hydrogen consumption ceases.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen.
- Filter the reaction mixture to remove the catalyst.
- Remove the solvent from the filtrate using a rotary evaporator to obtain the crude **dihydrolinalool**.
- The product can be further purified by distillation if necessary.

Procedure using Palladium on Carbon (Pd/C) Catalyst

Materials:

- Linalool
- 95% Ethanol
- 5% Pd/C catalyst
- Reaction flask connected to a gas burette or a similar setup for monitoring hydrogen uptake
- Hydrogen gas source
- Stirring apparatus
- Filtration apparatus

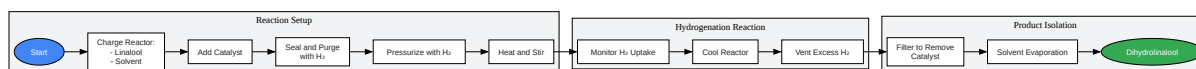
- Rotary evaporator

Procedure:

- In a reaction flask, dissolve linalool in 95% ethanol.
- Add the 5% Pd/C catalyst to the solution. The catalyst loading can be in the range of 0.1% to 3.0% of the reactant mass.
- Flush the system with hydrogen three times to ensure an inert atmosphere.
- Heat the mixture to 50 °C while stirring.
- Monitor the reaction by measuring the volume of hydrogen consumed.
- The reaction is complete when the theoretical amount of hydrogen has been absorbed, or the uptake stops.
- After completion, cool the mixture and filter off the catalyst.
- Evaporate the solvent to yield the **dihydrolinalool** product.

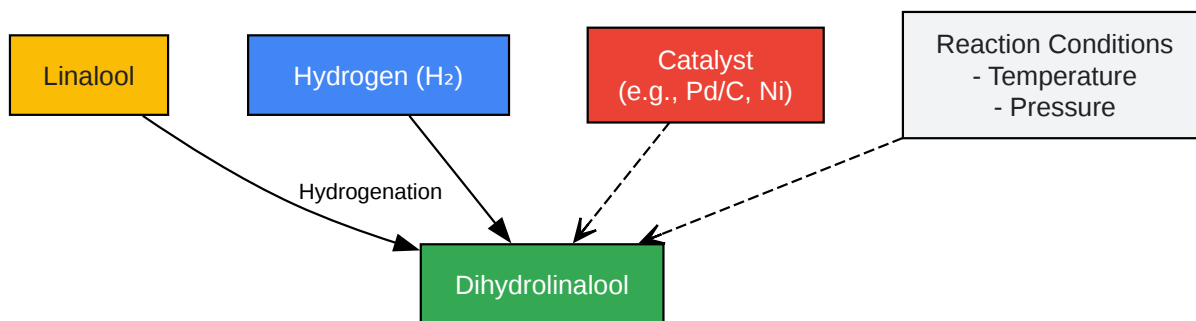
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **dihydrolinalool**.



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Caption: Experimental workflow for the catalytic hydrogenation of linalool.



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Caption: Key components and their relationship in the synthesis of **dihydrolinalool**.

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References

- 1. CN1203217A - Process for preparing dihydro-linalool - Google Patents [patents.google.com]
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